

safe handling and disposal procedures for 3-Pentadecylphenol

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Compound of Interest

Compound Name: 3-Pentadecylphenol

Cat. No.: B1217947

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Technical Support Center: 3-Pentadecylphenol

This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe handling and disposal of **3-Pentadecylphenol**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **3-Pentadecylphenol**?

A1: **3-Pentadecylphenol** is classified as a hazardous substance. The primary hazards include:

- Harmful if swallowed, in contact with skin, or inhaled[1][2].
- Causes skin irritation and serious eye irritation[1][3].
- May cause respiratory irritation[1][3].

Q2: What personal protective equipment (PPE) is required when handling **3-Pentadecylphenol**?

A2: When handling **3-Pentadecylphenol**, it is crucial to wear appropriate personal protective equipment to prevent exposure. This includes:

- Eye/Face Protection: Tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards[1][3].
- Skin Protection: Chemical-impermeable gloves (e.g., butyl rubber) and protective clothing to prevent skin contact[1][3][4]. An apron may be necessary when handling larger quantities[4].
- Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate filter[1].
- Hand Protection: Always inspect gloves prior to use and wash hands thoroughly after handling[1].

Q3: How should I properly store **3-Pentadecylphenol** in the laboratory?

A3: Store **3-Pentadecylphenol** in a tightly closed container in a cool, dry, and well-ventilated area[1][3]. Keep it away from incompatible substances, foodstuffs, and sources of ignition[1][3][5]. It is recommended to store the container in a cool and dark place, at a temperature below 15°C.

Q4: What should I do in case of accidental exposure to **3-Pentadecylphenol**?

A4: In case of accidental exposure, follow these first aid measures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention[3].
- Skin Contact: Remove contaminated clothing immediately. Flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention[1][3].
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention[1][3].
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention[3].

Q5: How do I dispose of **3-Pentadecylphenol** waste?

A5: Dispose of **3-Pentadecylphenol** waste in accordance with all applicable local, state, and federal regulations. The waste should be collected in a suitable, closed container and disposed of at an appropriate treatment and disposal facility[1]. Do not discharge it into sewer systems or the environment[1]. Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or disposed of in a sanitary landfill[1].

Troubleshooting Guide

Issue: I have spilled a small amount of solid **3-Pentadecylphenol** on the lab bench.

Solution: For small spills of solid **3-Pentadecylphenol**, follow this procedure:

- Alert others in the immediate area of the spill[6].
- Don appropriate PPE, including gloves, safety goggles, and a lab coat[7].
- Contain the spill. Carefully sweep or vacuum the solid material and place it into a suitable, labeled disposal container[3]. Avoid generating dust[3].
- Decontaminate the area. After removing the bulk of the material, wipe the spill area with a cloth dampened with a suitable solvent (e.g., 70% isopropanol or ethanol)[6].
- Dispose of waste. All cleanup materials should be placed in a sealed bag and disposed of as hazardous waste[8].
- Wash hands thoroughly after cleanup is complete.

Issue: The **3-Pentadecylphenol** in my container has changed color from white/tan to brownish-purple.

Solution: The appearance of **3-Pentadecylphenol** can range from white to tan to brownish-purple crystals[3]. This color variation is generally not an indication of instability or impurity that would affect its safe handling. However, if you have concerns about the purity for a specific experiment, it is recommended to consult the supplier's certificate of analysis or perform an analytical test to confirm its integrity.

Quantitative Data

| Property | Value | Reference |
|-------------------|--------------------------------------|-------------|
| Molecular Formula | C21H36O | [9][10] |
| Molecular Weight | 304.51 g/mol | [2][9] |
| Physical State | Solid, crystalline chunks | [1][10] |
| Melting Point | 50-53 °C | [9][11][12] |
| Boiling Point | 190-195 °C @ 1 mmHg | [1][9][11] |
| Flash Point | > 110 °C (> 230 °F) | [3][13] |
| Water Solubility | 0.001028 mg/L @ 25 °C (estimated) | [13] |

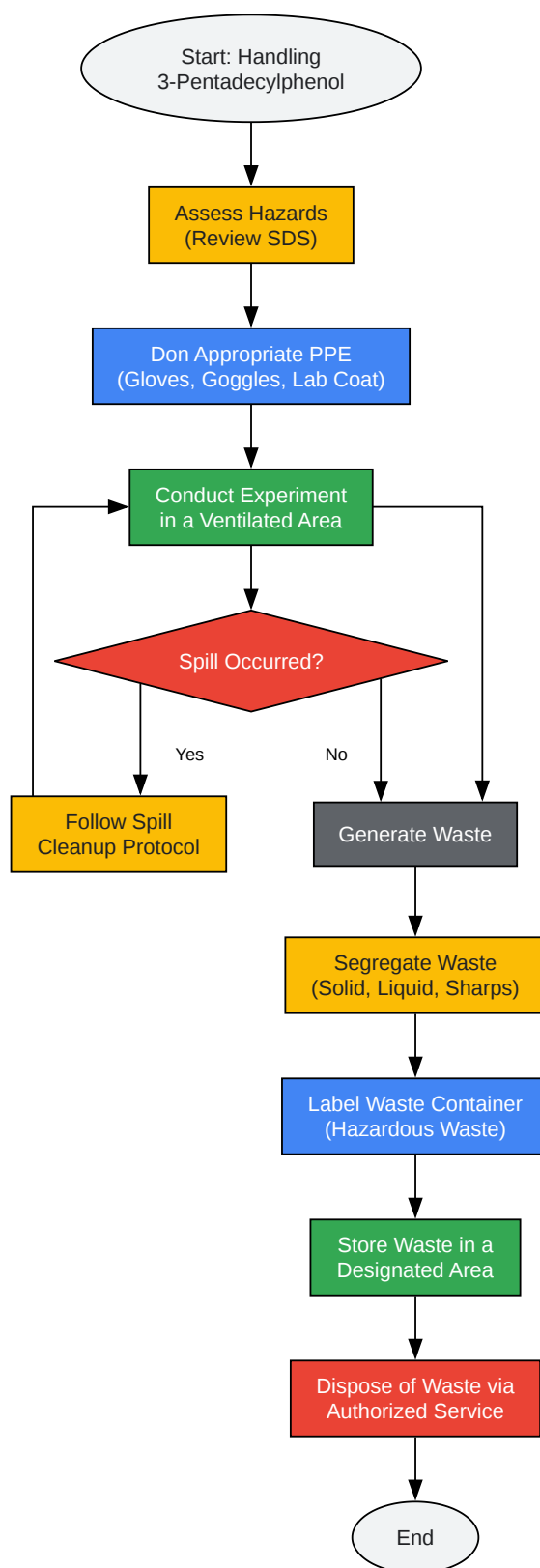
Experimental Protocols

Protocol for a Small-Scale Spill of Solid **3-Pentadecylphenol**

- Preparation:
 - Ensure a chemical spill kit is readily available.
 - Confirm all personnel involved in the cleanup are wearing the appropriate PPE: chemical-resistant gloves, safety goggles, and a lab coat.
- Procedure:
 - Restrict access to the spill area.
 - Carefully scoop or sweep the spilled solid material to avoid creating dust. Use tools such as a plastic dustpan and brush.
 - Place the collected material into a clearly labeled, sealable hazardous waste container.
 - If there is any remaining residue, wet a paper towel with 70% isopropanol or ethanol and wipe the area[6].

- Place all contaminated cleaning materials (gloves, paper towels, etc.) into the hazardous waste container.
- Post-Cleanup:
 - Seal the hazardous waste container.
 - Arrange for proper disposal of the hazardous waste according to your institution's guidelines.
 - Thoroughly wash your hands with soap and water.

Visualizations



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Caption: Workflow for the safe handling and disposal of **3-Pentadecylphenol**.

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